

Proper Disposal Procedures for Caloxetate Trisodium

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Compound of Interest		
Compound Name:	Caloxetate trisodium	
Cat. No.:	B15396159	Get Quote

Disclaimer: This document provides general guidance for the proper disposal of **caloxetate trisodium** based on available chemical information and standard laboratory safety practices. It is essential to consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations before proceeding with any disposal method.

Caloxetate trisodium is a chelating agent used as an excipient in medical imaging formulations.[1] While it is generally shipped as a non-hazardous chemical, proper disposal procedures are crucial to ensure laboratory safety and environmental compliance.[2]

Hazard Assessment and Personal Protective Equipment (PPE)

Before handling **caloxetate trisodium** for disposal, it is imperative to conduct a thorough hazard assessment. Although not classified as hazardous for transport, it is prudent to treat it as a potential irritant.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Nitrile or latex gloves.
- Body Protection: A standard laboratory coat.



Disposal of Unused Caloxetate Trisodium (Solid Form)

Solid, unused caloxetate trisodium should be disposed of as non-hazardous chemical waste.

Step-by-Step Protocol:

- Segregation: Ensure that the caloxetate trisodium waste is not mixed with hazardous materials, as this would require the entire mixture to be treated as hazardous waste.[3]
- Packaging: Place the solid caloxetate trisodium in a clearly labeled, sealed container. The label should include the chemical name ("Caloxetate Trisodium") and the words "Non-Hazardous Waste."
- Collection: Transfer the container to your laboratory's designated non-hazardous solid waste collection area.
- Documentation: Log the disposal in your laboratory's chemical inventory and waste records.

Disposal of Aqueous Solutions of Caloxetate Trisodium

Aqueous solutions of **caloxetate trisodium** can typically be disposed of down the sanitary sewer, provided the concentration and volume are within acceptable limits and the solution does not contain any other hazardous substances.

Quantitative Disposal Parameters



Parameter	Guideline	Rationale
Concentration Limit	< 1% (w/v)	To minimize the impact on aquatic life and wastewater treatment processes.
pH Range	6.0 - 9.0	To prevent corrosion of plumbing and disruption of the wastewater treatment facility's biological processes.
Maximum Volume	A few hundred milliliters per day	To avoid overloading the local wastewater system with a single chemical.
Prohibited Contaminants	Heavy metals, halogenated organic compounds, strong acids or bases, and other substances classified as hazardous waste.[4]	To comply with environmental regulations and prevent the release of toxic substances into the environment.

Experimental Protocol for Neutralization and Dilution (if necessary):

If your **caloxetate trisodium** solution does not meet the pH criteria, it must be neutralized before disposal.

• Testing the pH: Use a calibrated pH meter or pH indicator strips to determine the pH of the solution.

Neutralization:

- If the pH is below 6.0, add a dilute solution of a weak base (e.g., 1% sodium bicarbonate)
 dropwise while stirring until the pH is within the acceptable range.
- If the pH is above 9.0, add a dilute solution of a weak acid (e.g., 1% acetic acid) dropwise
 while stirring until the pH is within the acceptable range.
- Dilution: If the concentration of **caloxetate trisodium** is above 1%, dilute the solution with water to bring it below this threshold.



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 Sewer Disposal: Pour the neutralized and diluted solution down a laboratory sink drain, followed by flushing with a copious amount of water (at least 20 times the volume of the disposed solution).

Disposal of Empty Containers

Empty containers that held **caloxetate trisodium** should be triple-rinsed before disposal.[4]

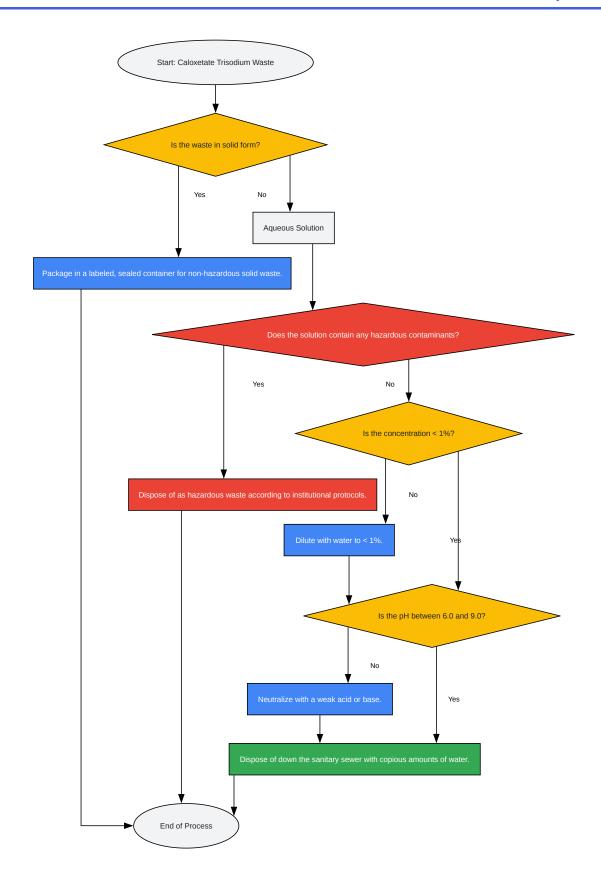
Step-by-Step Protocol:

- Rinsing: Rinse the container thoroughly with water at least three times.
- Rinsate Disposal: The rinsate from the first rinse should be collected and disposed of as aqueous caloxetate trisodium waste. Subsequent rinsates can typically be disposed of down the drain.
- Defacing: Remove or deface the original label on the container to prevent misidentification.
- Disposal: Dispose of the clean, empty container in the appropriate laboratory glass or plastic recycling bin.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of caloxetate trisodium.





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Caption: Disposal decision workflow for caloxetate trisodium.



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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. medkoo.com [medkoo.com]
- 3. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 4. otago.ac.nz [otago.ac.nz]
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